

# 2-Phenylacetoacetonitrile material safety data sheet

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## Compound of Interest

Compound Name: 2-Phenylacetoacetonitrile

Cat. No.: B1142382

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-Phenylacetoacetonitrile**

## Substance Identification

**2-Phenylacetoacetonitrile**, also known as  $\alpha$ -acetylphenylacetonitrile (APAAN), is an organic compound utilized as a precursor and analytical reference standard in the synthesis of various substances, including amphetamines.[1] Its chemical structure features a phenyl group and an acetyl group attached to the same carbon as a nitrile. Due to its applications, it is classified as a List I chemical by the Drug Enforcement Administration (DEA), indicating its use in the illicit manufacture of controlled substances.[2]

Identifier	Value
Chemical Name	2-Phenylacetoacetonitrile
Synonyms	$\alpha$ -acetyl-benzeneacetonitrile, APAAN, Alpha-Phenylacetoacetonitrile[3][4]
CAS Number	4468-48-8[4]
Molecular Formula	C10H9NO[5][6]
Molecular Weight	159.18 g/mol [5][7]
EC Number	224-737-4[4][5]
DEA Code Number	8512[2]

## Hazard Identification and Classification

**2-Phenylacetoacetonitrile** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.[2][4] It is also known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.[2][4] The toxicological properties of this material have not been fully investigated, warranting cautious handling at all times.[3]

## GHS Hazard Classification Summary

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for **2-Phenylacetoacetonitrile**:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation[2][4]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[2]

Signal Word:Warning[4]

## Pictograms

(Pictograms would be displayed here in a full MSDS, typically the GHS07 exclamation mark)

## Physical and Chemical Properties

Property	Value
Physical State	Crystalline Solid, Powder[3][6]
Color	Off-white to light yellow[1][3]
Melting Point	92-94 °C[1][5][6]
Boiling Point	~284.68 °C (rough estimate)[6]
Solubility	DMF: 30 mg/mlDMSO: 25 mg/mlEthanol: 15 mg/mlLimited solubility in water[6]
Storage Temperature	-20°C Freezer[5][6]

## Toxicological Data

The toxicity of **2-Phenylacetoacetonitrile** is significant, with severe effects possible from exposure. Poisoning by nitriles can present symptoms similar to those of hydrogen cyanide poisoning.[8][9] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO<sub>x</sub>) and cyanide (CN<sup>-</sup>).[1]

Route of Exposure	Species	Value
Intraperitoneal	Mouse (mus)	LD50: 200 mg/kg[6]

## Experimental Protocols: Emergency Procedures

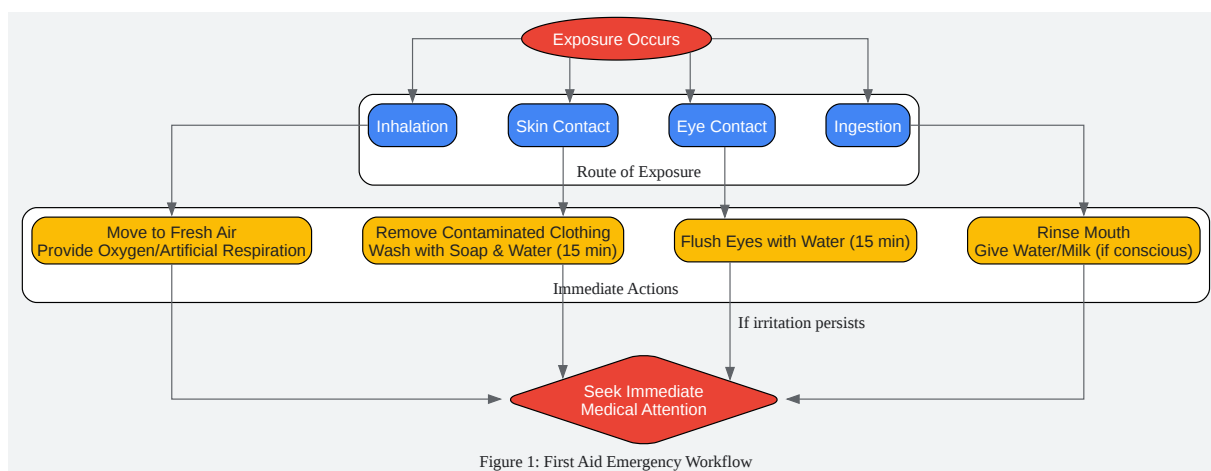
Strict adherence to established protocols is critical when handling **2-Phenylacetoacetonitrile** to mitigate exposure and injury.

## First Aid Measures

Immediate medical attention is often required following exposure. Symptoms of poisoning may be delayed, necessitating medical observation for at least 48 hours after an accident.[4]

- General Advice: Treat symptomatically and supportively.[3] Move the victim out of the danger zone.

- Inhalation:
  - Remove the individual from the exposure area to fresh air immediately.[\[3\]](#)[\[4\]](#)
  - If breathing is difficult, administer oxygen.[\[3\]](#)
  - If breathing has stopped, provide artificial respiration.[\[3\]](#)[\[4\]](#)
  - Seek immediate medical attention.[\[3\]](#)
- Skin Contact:
  - Immediately remove all contaminated clothing and shoes.[\[3\]](#)
  - Flush the affected skin with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[4\]](#)
  - Seek immediate medical attention.[\[3\]](#)
- Eye Contact:
  - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)[\[4\]](#)
  - If irritation persists, consult a doctor.[\[4\]](#)
- Ingestion:
  - Do NOT induce vomiting.[\[3\]](#)
  - If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.[\[3\]](#)
  - Never give anything by mouth to an unconscious person.[\[3\]](#)
  - Seek immediate medical attention.[\[3\]](#)[\[4\]](#)



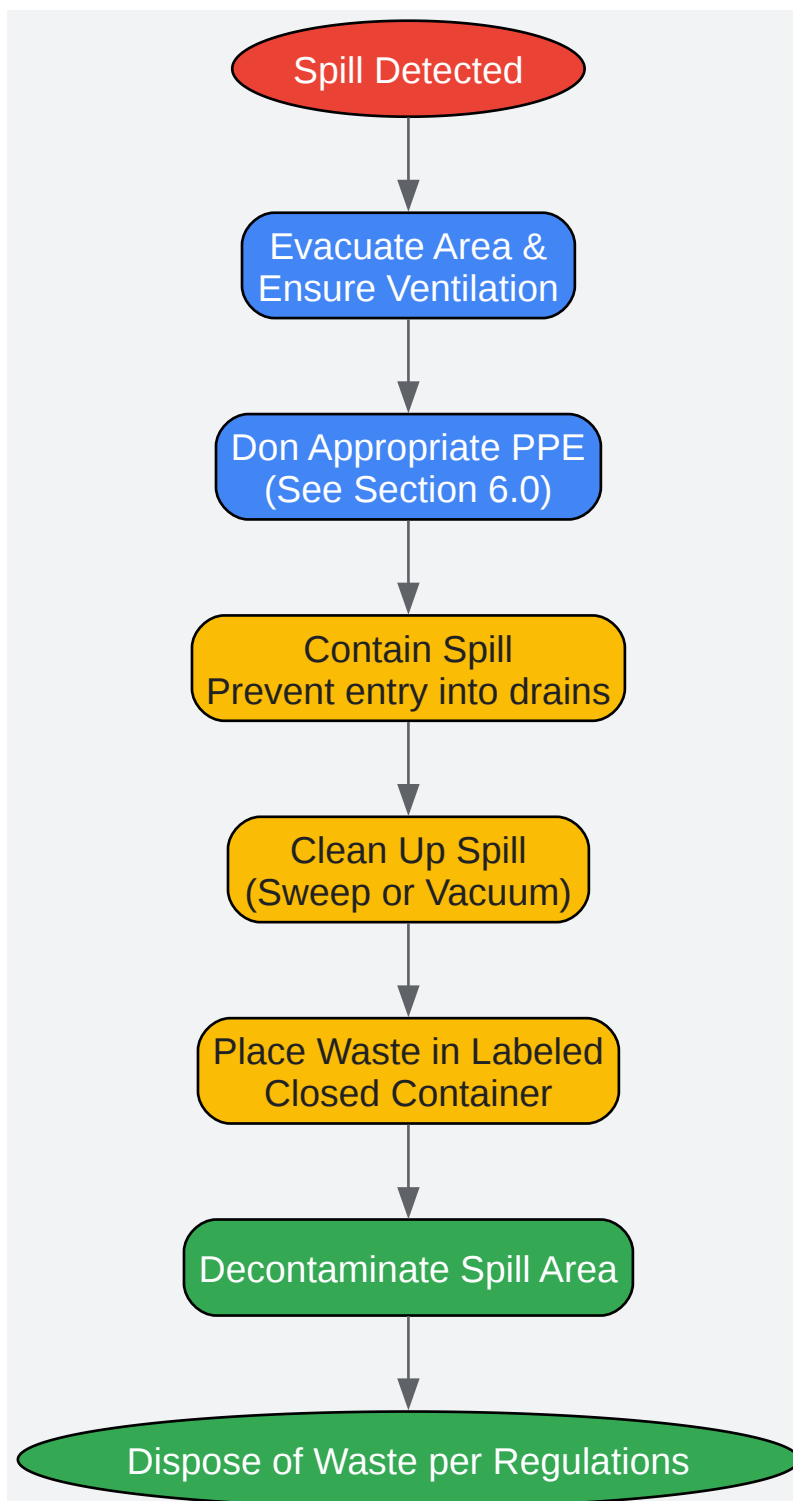
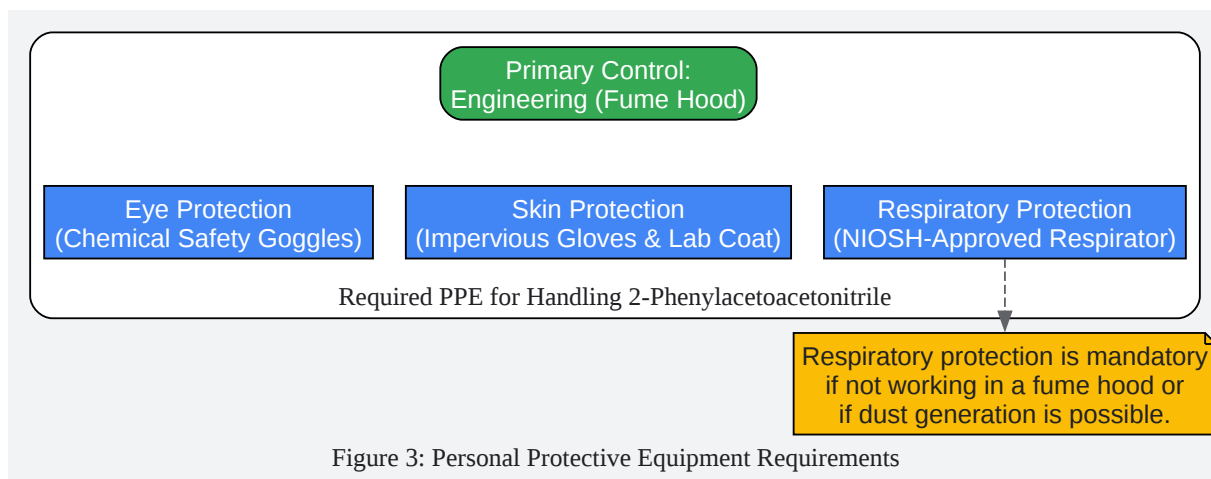


Figure 2: Accidental Release Logical Workflow



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## References

- 1. 2-Phenylacetoacetonitrile | 4468-48-8 [chemicalbook.com]
- 2. Alpha-phenylacetoacetonitrile | C<sub>10</sub>H<sub>9</sub>NO | CID 20547 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. 2-Phenylacetoacetonitrile | C<sub>10</sub>H<sub>9</sub>NO - BuyersGuideChem [buyersguidechem.com]
- 6. 4468-48-8 CAS MSDS (2-Phenylacetoacetonitrile) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. 2-Phenylacetoacetonitrile | 120065-76-1 | Benchchem [benchchem.com]
- 8. benchchem.com [benchchem.com]

- 9. sdfine.com [sdfine.com]
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